Crystal structure X-ray diffraction of 7-chloro-5-nitrooxindole

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Compound of Interest

Compound Name:	*7-chloro-5-nitro-1,3-dihydroindol-2-one*
Cat. No.:	*B8680239*

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Part 1: Executive Summary & Structural Context

7-Chloro-5-nitrooxindole (CAS: 1266336-50-8) is a critical scaffold in medicinal chemistry, serving as a precursor for progesterone receptor agonists and kinase inhibitors.[1][2] In drug development, defining the solid-state form of this intermediate is essential for two reasons:

- Regio-isomeric Confirmation: Electrophilic aromatic substitution on oxindoles often yields mixtures (e.g., 5-chloro-7-nitro vs. 7-chloro-5-nitro).[1][2] X-ray diffraction (XRD) is the definitive method to distinguish these isomers based on the heavy atom (Cl) position relative to the lactam nitrogen.[2]
- Solid-State Packing: The 7-chloro substituent introduces steric bulk proximal to the N-H donor, potentially disrupting the standard hydrogen-bonding "tape" motifs seen in unsubstituted oxindoles.[1]

This guide provides a comparative structural analysis, experimental protocols for crystallization, and a self-validating workflow for solving the structure of 7-chloro-5-nitrooxindole.[1][2]

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Part 2: Comparative Structural Analysis

To understand the 7-chloro-5-nitrooxindole lattice, we must benchmark it against the parent 5-nitrooxindole.[1][2] The introduction of the chlorine atom at the 7-position (ortho to the NH group) acts as a "steric gatekeeper," altering the packing landscape.

Table 1: Structural Benchmarks & Expected Parameters

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Feature	5-Nitrooxindole (Reference)	7-Chloro-5-Nitrooxindole (Target)	Impact of Modification
Space Group	Monoclinic (ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">)	Likely Monoclinic (or)	Symmetry is usually retained, but unit cell volume will expand by ~18-25 Å³.[1]
Primary Interaction	N-H···O=C Hydrogen Bonds	N-H···O=C (Distorted)	The 7-Cl atom sterically crowds the N-H donor, likely lengthening the H-bond distance or forcing a twist in the stacking.[1][2]
Secondary Interaction	ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted"> - Stacking (Nitro-induced)	Cl[1]···O or Cl···Cl Halogen Bonds	The electron-withdrawing nitro group activates the ring for stacking; the Cl atom adds potential for halogen bonding (Type II interactions).[2]
Isomer Identification	N/A	Cl Position	In XRD, Cl (Z=17) is easily distinguished from Nitro (N/O) by electron density map peak height.[2]

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Critical Insight: In the parent oxindole, molecules form "dimers" or "tapes" via N-H···O interactions. The 7-chloro substituent often blocks the formation of planar dimers, forcing the crystal into a "slipped stack" arrangement to accommodate the halogen radius (1.75 Å).[2]

Part 3: Experimental Protocol (Self-Validating)

This protocol is designed to isolate single crystals suitable for SC-XRD (Single Crystal X-Ray Diffraction) and verify phase purity via PXRD (Powder X-Ray Diffraction).[1][2]

Workflow Diagram: Crystallization to Structure Solution



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Caption: Workflow for isolating and solving the structure of 7-chloro-5-nitrooxindole. Note the critical validation step to confirm regiochemistry.

Step-by-Step Methodology

1. Crystallization Strategy (Vapor Diffusion):

- Rationale: Nitro-oxindoles have poor solubility in non-polar solvents but high solubility in DMSO/DMF.[1] Direct evaporation often yields amorphous powder.
- Protocol:
  - Dissolve 20 mg of crude 7-chloro-5-nitrooxindole in 2 mL of THF or Acetone (Solvent).
  - Filter the solution through a 0.45 µm PTFE syringe filter into a small vial.

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- Place the small vial inside a larger jar containing 10 mL of Hexane or Pentane (Anti-solvent).
- Seal the outer jar. The anti-solvent vapors will slowly diffuse into the THF, lowering solubility and promoting high-quality crystal growth over 48–72 hours.[2]

2. Data Collection (SC-XRD):

- Instrument: Bruker D8 Quest or Rigaku XtaLAB (Mo Kα radiation, ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">

  Å).
- Temperature: 100 K (Cryostream). Low temperature is mandatory to reduce thermal motion of the nitro group, which often exhibits rotational disorder.[2]
- Resolution: Collect data to at least

  Å resolution to resolve the C-Cl bond distance (

  –

  Å) clearly from C-N or C-C bonds.

3. Structure Solution & Refinement:

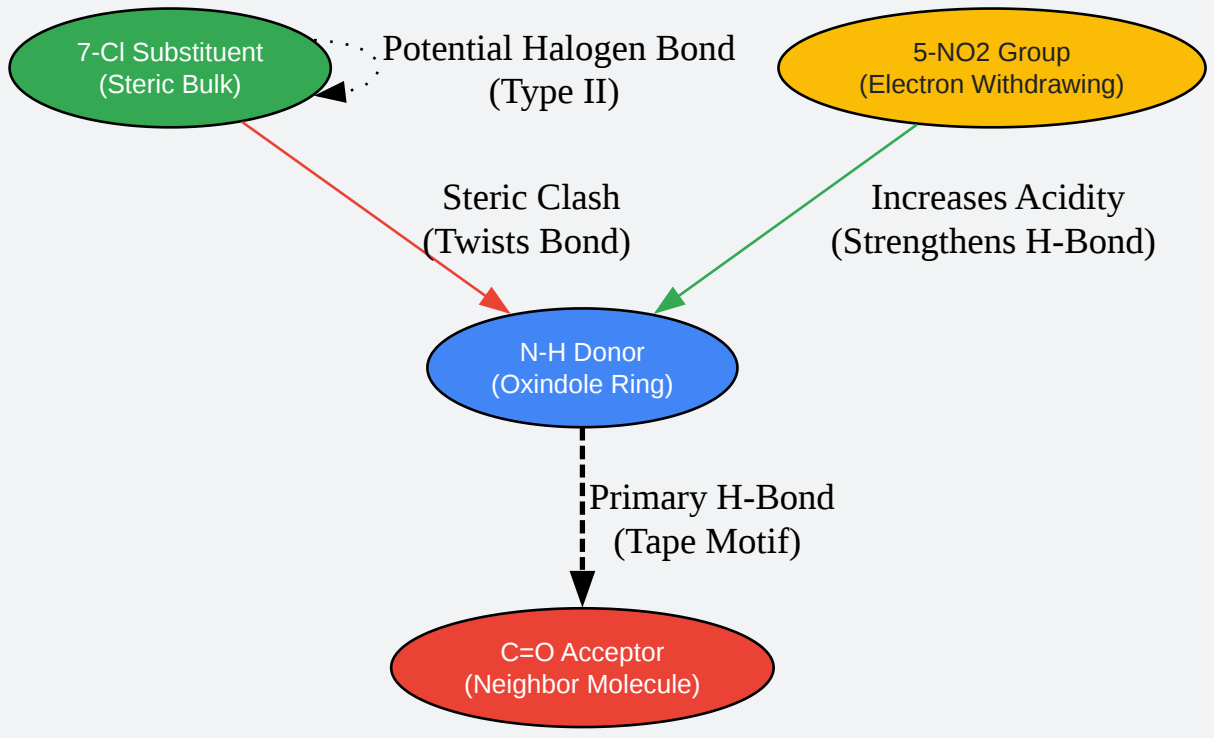
- Heavy Atom Method: The Chlorine atom (Z=17) will dominate the Patterson map. Use this to anchor the phase solution.
- Regiochemistry Check: Locate the Cl atom peak.
  - If Cl is adjacent to the C=O carbon: You have 3-chloro (unlikely).[1]
  - If Cl is adjacent to the N-H nitrogen: You have 7-chloro (Target).[1][2][3][4][5]
  - If Cl is meta to N-H: You have 5-chloro (Isomer impurity).[1][2][5]

Part 4: Structural Interaction Network

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The biological activity of oxindoles is often governed by their ability to act as hydrogen bond donors (via N-H) and acceptors (via C=O).[2] The 7-chloro-5-nitro substitution modifies this potential.[1]

Interaction Pathway Diagram



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Caption: Interaction map showing how the 7-Cl substituent sterically interferes with the primary N-H donor, while the 5-NO2 group electronically enhances the donor acidity.[1][2][6]

Mechanistic Implication: The 5-nitro group withdraws electron density from the aromatic ring, making the N-H proton more acidic (ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">

drops from ~13 to ~10). This theoretically strengthens the intermolecular N-H···O hydrogen bond.[7] However, the 7-chloro group physically blocks the approach of the acceptor carbonyl.

- Result: The crystal lattice often adopts a zigzag or helical chain rather than the flat ribbon seen in unsubstituted oxindoles. This polymorphism can significantly affect dissolution rates in formulation.

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- Oxindole Polymorphism:Unprecedented packing polymorphism of oxindole.[8][9] (Angewandte Chemie).[8] Discusses the flexibility of the oxindole lattice and the impact of substituents. [1]
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